

Clinical Application Notes: Sutezolid 1200 mg QD

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Compound Focus: Sutezolid

CAS No.: 168828-58-8

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The following tables summarize the core efficacy, safety, and pharmacokinetic data from clinical trials investigating the 1200 mg QD dose.

Table 1: Clinical Trial Summary for Sutezolid 1200 mg QD

| Trial Identifier / Name | Phase | Study Duration | Patient Population | Key Efficacy Findings |
|-------------------------------------|-------|----------------|--|--|
| NCT01225640 [1] [2] | 2a | 14 days | Newly diagnosed, drug-sensitive, smear-positive pulmonary TB (n=25) | Significant EBA in sputum; significant WBA in blood [1] [2]. |
| PanACEA-SUDOCU-01 (NCT03959566) [3] | 2b | 12 weeks | Newly diagnosed, drug-sensitive, smear-positive pulmonary TB (n=14 in U1200 arm) | Added significant antibacterial activity to a BDM backbone; no maximum effect dose identified within tested range [3]. |

Table 2: Efficacy and Safety Profile of Sutezolid 1200 mg QD

| Parameter | Observations |
|--|--|
| Early Bactericidal Activity (EBA) | The 90% confidence intervals for bactericidal activity in sputum over 14 days excluded zero, confirming significant activity [1] [2]. |
| Whole Blood Bactericidal Activity (WBA) | The 90% confidence intervals for cumulative WBA excluded zero, indicating significant activity in the blood compartment [1] [2]. |
| General Safety & Tolerability | Generally safe and well-tolerated. No treatment-related serious adverse events, premature discontinuations, or dose reductions due to lab abnormalities were reported in the initial 14-day study [1] [2]. |
| Hepatotoxicity | In the 14-day study, 14% of sutezolid-treated patients had transient, asymptomatic ALT elevations (average 173 ± 34 U/L) that normalized promptly; none met Hy's law criteria for serious liver injury [1] [2]. |
| Neurologic & Hematologic Toxicity | No peripheral or optic neuropathy, anemia, or other linezolid-associated mitochondrial toxicities were reported in clinical trials [3] [4] [5]. |
| Cardiac Safety (QTc Interval) | No effect on the QT interval was observed in the 14-day study [1] [2]. In a later combo trial, some patients had QTcF increases >60 ms, but no high cardiac risk was identified in a population without additional risk factors [3]. |

Table 3: Pharmacokinetic and Pharmacodynamic Insights

| Aspect | Details |
|-------------------------------|--|
| Metabolism | Undergoes extensive first-pass metabolism to active metabolites (sulfoxide, PNU-101603). CYP3A4 and flavin-containing monooxygenases contribute 20-30% to its metabolism [6]. |
| Key Metabolite | Sulfoxide metabolite (PNU-101603) achieves plasma concentrations up to seven times that of the parent compound and contributes significantly to activity against extracellular mycobacteria [1] [6]. |
| Pharmacodynamic Driver | Exhibits time-dependent killing. The time above MIC is the PK/PD index most associated with efficacy, differing from linezolid (AUC/MIC) [6]. |

| Aspect | Details |
|-------------------|--|
| Exposure-Response | In the SUDOCU trial, a typical maximum concentration for the 1200 mg dose increased the TTP slope by 16.7% compared to no sutezolid, indicating exposure-dependent efficacy [3]. |

Experimental Protocols

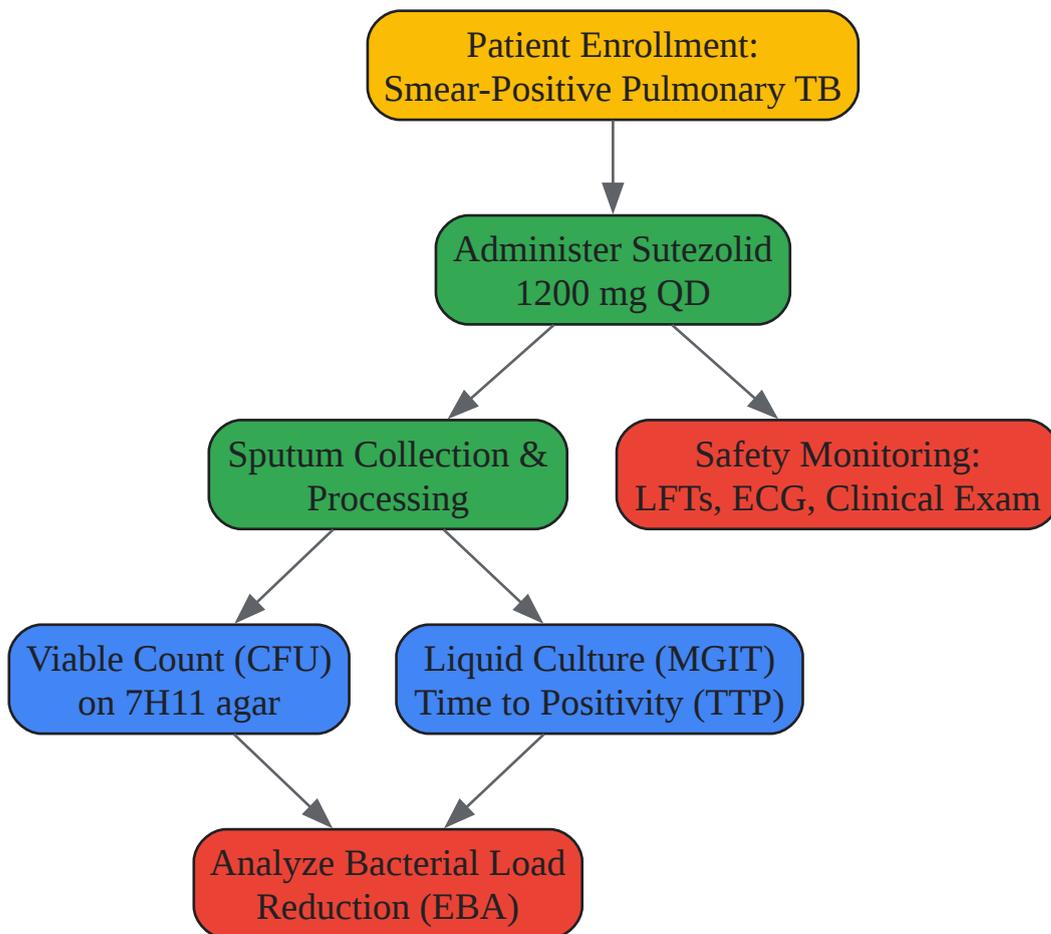
For researchers aiming to evaluate **Sutezolid** in preclinical and clinical settings, here are summaries of key methodologies from the cited literature.

Early Bactericidal Activity (EBA) Assessment in Patients

This protocol measures the early reduction of bacterial load in patient sputum [1] [2].

- **Patient Population:** Adults with newly diagnosed, smear-positive, drug-sensitive pulmonary tuberculosis.
- **Dosing: Sutezolid** 1200 mg is administered orally once daily.
- **Sputum Collection:** Pooled 16-hour sputum samples are collected over multiple time points (e.g., days -1, 0, 1, 2, 3, 4, 6, 8, 10, 12, 14). Samples are kept on ice and transported to the lab at 4°C.
- **Sample Processing:**
 - **Homogenization:** Stir with Sputasol (final dithiothreitol concentration of 10%).
 - **Viable Count (CFU):** Prepare serial dilutions and plate on selective 7H11 agar.
 - **Time to Positivity (TTP):** Decontaminate, concentrate, and inoculate into Mycobacteria Growth Indicator Tubes (MGIT). Incubate in the BACTEC MGIT 960 system until positive.
- **Primary Endpoints:** Change in log CFU counts per day and change in TTP in MGIT cultures.

The workflow for this clinical efficacy and safety assessment is outlined below.



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Whole Blood Bactericidal Activity (WBA) Assay

This ex vivo assay evaluates the bactericidal activity of a patient's blood sample against *M. tuberculosis* [1] [2].

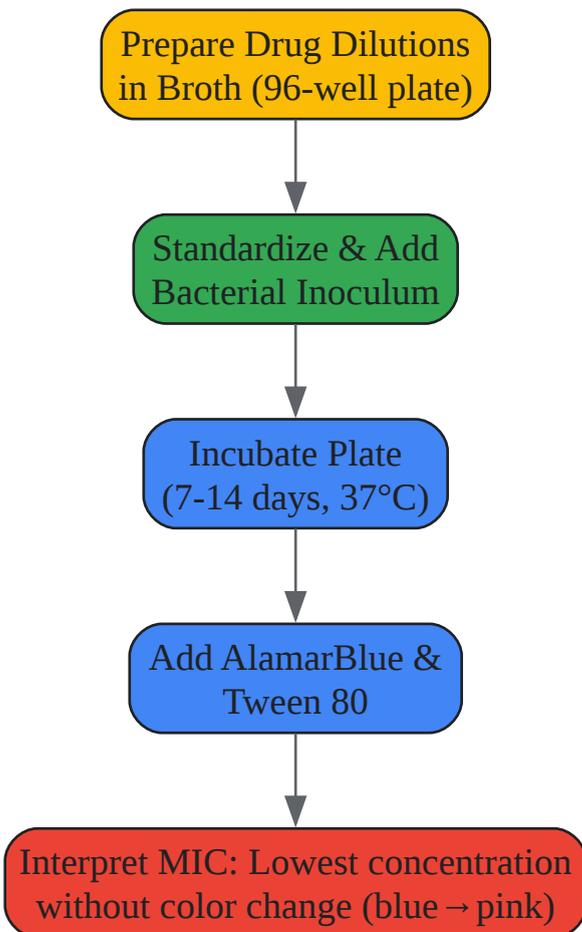
- **Blood Sampling:** Collect blood from patients pre-dose and at specified times post-dose (e.g., 0, 1, 2, 3, 6, 8, 12 hours).
- **Culture Setup:**
 - **Inoculum:** Use a pre-titrated aliquot of *M. tuberculosis* H37Rv.
 - **Incubation:** Mix heparinized blood with an equal volume of RPMI 1640 medium and the bacterial inoculum.
 - **Culture:** Incubate the whole blood cultures for a set period.
- **Endpoint Measurement:** The bactericidal activity is determined by the reduction in bacterial load, measured as the change in Time to Positivity (TTP) in MGIT, compared to the pre-dose sample.

In Vitro Susceptibility Testing (Broth Microdilution)

This protocol determines the Minimum Inhibitory Concentration (MIC) of **Sutezolid** against mycobacterial isolates [7].

- **Drug Preparation:** Prepare a stock solution of **Sutezolid** in DMSO. Perform serial two-fold dilutions in cation-adjusted Mueller-Hinton broth (CAMHB) supplemented with 5% OADC in a 96-well microtiter plate.
- **Inoculum Preparation:** Create a bacterial suspension of the mycobacterial isolate equivalent to a 0.5 McFarland standard, then dilute to achieve a final inoculum of $\sim 10^5$ CFU per well.
- **Incubation & Reading:**
 - Incubate plates at 37°C for 7-14 days.
 - Add AlamarBlue reagent and Tween 80 to each well, then incubate for an additional 24 hours.
 - The MIC is defined as the lowest drug concentration that prevents a color change from blue to pink.

The workflow for this in vitro susceptibility testing is as follows.



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Conclusion and Future Directions

Sutezolid 1200 mg QD is a promising oxazolidinone candidate that has progressed to Phase 2b trials. It demonstrates significant bactericidal activity in both sputum and blood, with a markedly improved safety and tolerability profile compared to linezolid, notably lacking the characteristic hematological and neurological toxicities [3] [4] [5].

Current research is focused on integrating **Sutezolid** into novel, shorter, and pan-TB regimens. Ongoing trials, such as those evaluating combinations with bedaquiline, pretomanid, and other agents (e.g., NCT05686356, NCT06192160), are crucial for defining its ultimate role in curing both drug-sensitive and drug-resistant tuberculosis [8] [3].

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